

Introduction to the Solid-State Chemistry of Trelagliptin Succinate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Trelagliptin Succinate	
Cat. No.:	B560024	Get Quote

Trelagliptin Succinate (chemical formula: C₁₈H₂₀FN₅O₂·C₄H₆O₄) is known to exist in various solid forms, including different crystalline polymorphs and solvates.[1][5][6] Polymorphism, the ability of a substance to exist in two or more crystalline forms with different arrangements of molecules in the crystal lattice, can significantly impact the physicochemical properties of a drug, such as its solubility, dissolution rate, and stability.[1][7][8][9] Therefore, thorough characterization of the crystal structure is a fundamental aspect of its pharmaceutical development. Studies have shown that **Trelagliptin Succinate** can convert to a more stable hemi-succinate form in the presence of polar solvents.[10]

Crystallographic Data of Trelagliptin and its Salts

The crystal structure of **Trelagliptin Succinate** has been primarily characterized using X-ray powder diffraction (XRD).[11] While a complete single-crystal X-ray diffraction (SCXRD) analysis for the succinate salt is not readily available in the public domain, data for the free base form of Trelagliptin has been published.

Table 1: Crystallographic Data for Trelagliptin Free Base



Parameter	Value	
Crystal System	Monoclinic	
Space Group	P 1 21 1	
a (Å)	7.1057	
b (Å)	7.8894	
c (Å)	15.5407	
α (°)	90	
β (°)	97.3250	
y (°)	90	
Volume (ų)	-	
Z	2	
Source: PubChem CID 15983988[12]		

Table 2: Powder X-ray Diffraction Data for Trelagliptin Succinate



Parameter	Value	
Crystal System	Triclinic	
Space Group	P1	
a (Å)	18.481(6)	
b (Å)	8.120(4)	
c (Å)	7.903(4)	
α (°)	89.972(0)	
β (°)	97.722(4)	
y (°)	90.120(0)	
Volume (ų)	1175.37	
Z	2	
Source: Cambridge Crystallographic Data Centre[11]		

Experimental Protocols for Solid-State Characterization

The characterization of **Trelagliptin Succinate**'s crystal structure involves a combination of analytical techniques. The primary methods include Single-Crystal X-ray Diffraction (SCXRD), Powder X-ray Diffraction (PXRD), Differential Scanning Calorimetry (DSC), and Thermogravimetric Analysis (TGA).

Single-Crystal X-ray Diffraction (SCXRD)

SCXRD is a powerful technique that provides precise information about the three-dimensional arrangement of atoms within a crystal.[13]

Methodology:



- Crystal Growth: High-quality single crystals of **Trelagliptin Succinate** are grown using techniques such as slow evaporation of a saturated solution, vapor diffusion, or cooling crystallization. Solvents like methanol, ethanol, or isopropanol may be employed.[14][15]
- Crystal Mounting: A suitable single crystal (typically < 0.5 mm) is mounted on a goniometer head.
- Data Collection: The crystal is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the crystal, and the diffracted X-rays are collected by a detector as the crystal is rotated.[16]
- Structure Solution and Refinement: The diffraction data is processed to determine the unit cell dimensions and space group. The crystal structure is then solved using direct methods or Patterson methods and refined to obtain the final atomic coordinates and molecular structure.[13]

Powder X-ray Diffraction (PXRD)

PXRD is a fundamental technique for identifying crystalline phases and analyzing polymorphism.[8][17][18]

Methodology:

- Sample Preparation: A powdered sample of **Trelagliptin Succinate** is gently packed into a sample holder.[11] A flat, smooth surface is required to minimize preferred orientation effects.
- Instrument Setup: A powder diffractometer is used, typically with Cu K α radiation ($\lambda = 1.54056 \text{ Å}$).[11]
- Data Collection: The sample is scanned over a range of 2θ angles, and the intensity of the diffracted X-rays is recorded.
- Data Analysis: The resulting diffraction pattern, a plot of intensity versus 20, serves as a
 unique "fingerprint" for the crystalline form.[18] The pattern is compared to reference data to
 identify the polymorph.[19] Indexing software can be used to determine the unit cell
 parameters from the peak positions.[11]



Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material as a function of temperature, providing information on melting points, phase transitions, and purity. [7][9][20]

Methodology:

- Sample Preparation: A small amount of Trelagliptin Succinate (typically 1-5 mg) is accurately weighed into an aluminum pan, which is then hermetically sealed.[7][20]
- Instrument Setup: The sample and an empty reference pan are placed in the DSC cell.
- Thermal Program: The sample is heated at a constant rate (e.g., 10 °C/min) under a nitrogen purge.[7]
- Data Analysis: The heat flow to the sample is measured relative to the reference.
 Endothermic events (like melting) and exothermic events (like crystallization) are observed as peaks in the DSC thermogram. The melting point is determined from the onset or peak of the melting endotherm.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature, which is useful for determining the presence of solvates or hydrates and assessing thermal stability.[21][22]

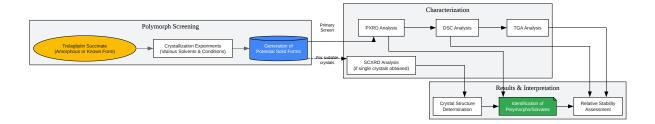
Methodology:

- Sample Preparation: A small amount of **Trelagliptin Succinate** is placed in a tared TGA pan.
- Instrument Setup: The pan is placed in a microbalance within a furnace.
- Thermal Program: The sample is heated at a controlled rate under a specific atmosphere (e.g., nitrogen).
- Data Analysis: The weight of the sample is continuously recorded. A weight loss step in the TGA curve indicates the loss of volatile components, such as solvent or water, or thermal decomposition.[22]



Visualization of Analytical Workflows

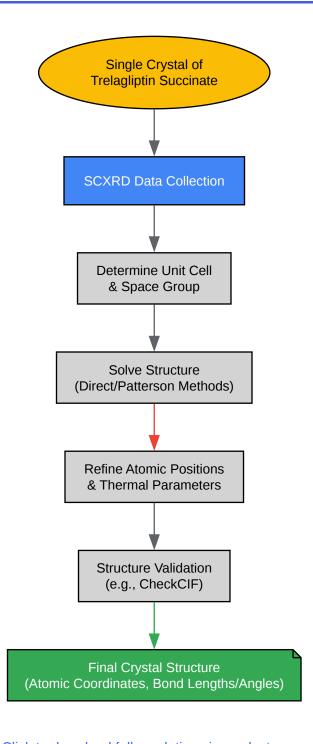
The following diagrams illustrate the logical flow of experiments in the solid-state characterization of **Trelagliptin Succinate**.



Click to download full resolution via product page

Caption: Workflow for Polymorph Screening and Characterization.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. newdrugapprovals.org [newdrugapprovals.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. newdrugapprovals.org [newdrugapprovals.org]
- 4. What is Trelagliptin Succinate used for? [synapse.patsnap.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. perkinelmer.com.ar [perkinelmer.com.ar]
- 8. GMP X-Ray Powder Diffraction Pharmaceutical Analysis [intertek.com]
- 9. tainstruments.com [tainstruments.com]
- 10. [Crystal structure and crystal form stability of trelagliptin succinate] PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. X-ray powder diffraction data for trelagliptin succinate, C18H20FN5O2•C4H6O4 | Powder Diffraction | Cambridge Core [cambridge.org]
- 12. Trelagliptin | C18H20FN5O2 | CID 15983988 PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. veranova.com [veranova.com]
- 14. WO2015149270A1 Crystal of trelagliptin semi-succinate and preparation method and pharmaceutical composition thereof Google Patents [patents.google.com]
- 15. Crystallization Development And Optimization Pharmaceutical CDMO & CRO Services [crystalpharmatech.com]
- 16. books.rsc.org [books.rsc.org]
- 17. resources.rigaku.com [resources.rigaku.com]
- 18. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 19. rigaku.com [rigaku.com]
- 20. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 21. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 22. improvedpharma.com [improvedpharma.com]
- To cite this document: BenchChem. [Introduction to the Solid-State Chemistry of Trelagliptin Succinate]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b560024#trelagliptin-succinate-crystal-structure-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com